

# Ethyl 7(Z)-nonadecenoate CAS number and molecular weight

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## Compound of Interest

Compound Name: Ethyl 7(Z)-nonadecenoate

Cat. No.: B15547357

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## Technical Guide: Ethyl 7(Z)-nonadecenoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available scientific and technical data for **Ethyl 7(Z)-nonadecenoate**. Due to the limited publicly available research on this specific compound, this document focuses on its fundamental chemical properties.

## Core Compound Information

**Ethyl 7(Z)-nonadecenoate** is a fatty acid ethyl ester. While specific research on the biological activity of the ethyl ester is not readily available, its corresponding fatty acid, 7(Z)-nonadecenoic acid, is noted as a biochemical reagent for life science research.<sup>[1]</sup> This suggests potential applications in various biological studies.

## Physicochemical Data

The following table summarizes the key quantitative data for **Ethyl 7(Z)-nonadecenoate**.

Property	Value	Reference
CAS Number	2692622-83-4	[2]
Molecular Weight	324.54 g/mol	[2]
Molecular Formula	C <sub>21</sub> H <sub>40</sub> O <sub>2</sub>	[2]
Synonyms	Ethyl (7Z)-7-nonadecenoate	[2]
Purity	>99%	[2]
Storage Temperature	Freezer	[2]

## Experimental Protocols and Methodologies

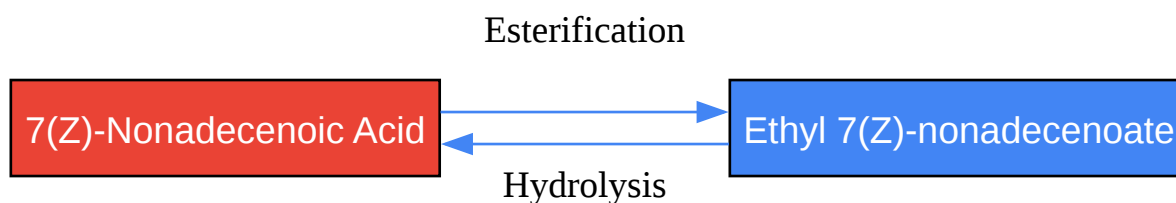
Currently, there is a lack of published, detailed experimental protocols specifically utilizing **Ethyl 7(Z)-nonadecenoate**. General laboratory procedures for handling and storing lipid compounds are recommended. For experimental use, it is advised to consult standard protocols for similar fatty acid esters and to conduct small-scale preliminary studies to determine optimal conditions.

## Signaling Pathways and Biological Activity

There is no specific information available in the public domain detailing the involvement of **Ethyl 7(Z)-nonadecenoate** in any signaling pathways or its specific biological activities. Research into the biological effects of its parent fatty acid, 7(Z)-nonadecenoic acid, may provide insights into potential areas of investigation.

## Logical Relationships

The relationship between **Ethyl 7(Z)-nonadecenoate** and its parent fatty acid is a fundamental concept in lipid chemistry and biochemistry. The esterification of the carboxylic acid group can affect the compound's solubility, stability, and pharmacokinetic properties.



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## References

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